Introduction: The Benzoxazole Scaffold and Its Significance

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Compound of Interest

Compound Name: *7-Bromo-4-methoxybenzoxazole*

Cat. No.: *B8364903*

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The benzoxazole ring system is a privileged heterocyclic motif in medicinal chemistry, forming the core of numerous compounds with a wide spectrum of pharmacological activities.[1][2][3] Benzoxazoles are considered structural isosteres of naturally occurring nucleic bases like adenine and guanine, which may facilitate their interaction with biological macromolecules.[1][4] Their aromatic and planar structure provides a rigid scaffold that can be functionalized to modulate biological activity and physicochemical properties.[1][5] The compound of interest, **7-Bromo-4-methoxybenzoxazole**, combines this important core with two key substituents that are expected to significantly influence its behavior in both chemical and biological systems.

Predicted Physicochemical Landscape of 7-Bromo-4-methoxybenzoxazole

A priori assessment of a novel compound's properties is crucial for efficient experimental design. The substitution pattern on the benzoxazole core—a bromine atom at position 7 and a methoxy group at position 4—provides critical clues to its expected solubility and stability.

- Influence of the Methoxy Group (-OCH_3): The methoxy group at the 4-position is a strong electron-donating group via resonance. This can increase the electron density of the aromatic system. In terms of solubility, methoxy groups can act as hydrogen bond acceptors,

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potentially improving aqueous solubility.[6][7] Furthermore, their introduction can alter the electronic properties and enhance solubility in various media.[7]

- Influence of the Bromo Substituent (-Br): The bromine atom at the 7-position exerts a dual electronic effect: it is electron-withdrawing inductively but weakly electron-donating through resonance. Overall, halogens are deactivating groups on an aromatic ring.[8] Critically, the bromo substituent significantly increases the molecule's lipophilicity and molecular weight, which generally leads to decreased aqueous solubility. Its presence can, however, modulate lattice energy in the solid state, impacting stability.[9]

Collective Impact on Solubility and Stability: The interplay between the lipophilic-enhancing bromo group and the potentially solubility-enhancing methoxy group suggests that **7-Bromo-4-methoxybenzoxazole** will likely exhibit poor solubility in aqueous media but good solubility in common organic solvents like DMSO, ethanol, and acetonitrile.

From a stability perspective, the benzoxazole ring itself is relatively stable due to its aromaticity.[5] However, the ether linkage of the methoxy group presents a potential site for acid-catalyzed hydrolysis. The electron-rich aromatic system may also be susceptible to oxidative and photolytic degradation.

Part 1: A Practical Guide to Solubility Determination

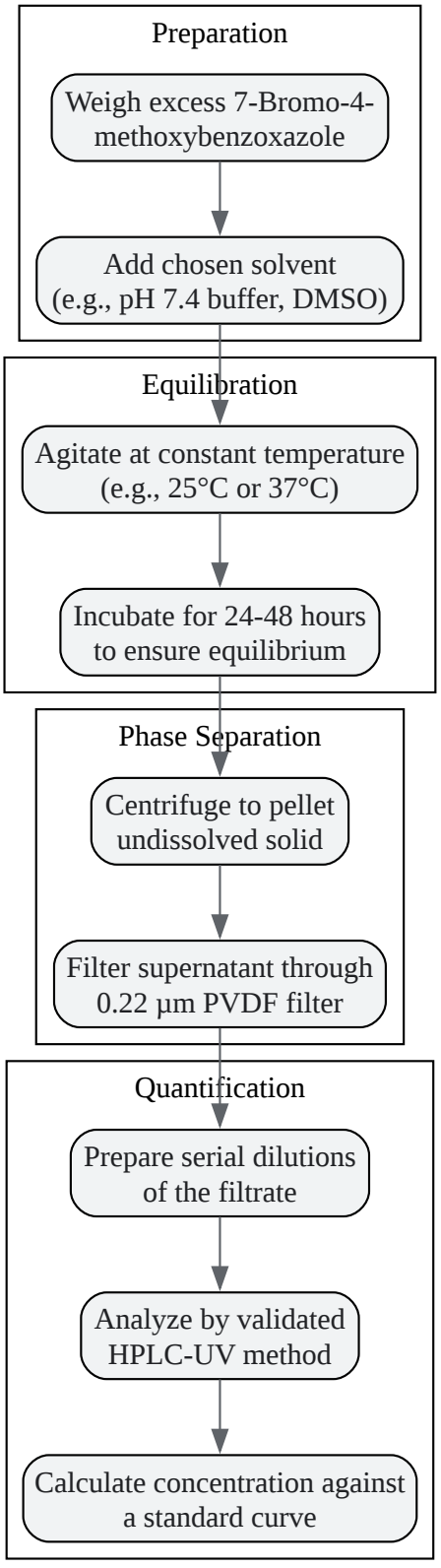
Solubility is a cornerstone of drug development, directly influencing bioavailability and the feasibility of formulation.[10] For a novel compound like **7-Bromo-4-methoxybenzoxazole**, a systematic and rigorous determination of both thermodynamic and kinetic solubility is essential.

Core Protocol: Thermodynamic Solubility via the Shake-Flask Method

The shake-flask method, as established by Higuchi and Connors, remains the gold standard for determining thermodynamic equilibrium solubility.[11] It measures the concentration of a saturated solution in equilibrium with an excess of the solid compound.

Experimental Workflow for Solubility Determination

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Caption: Workflow for Thermodynamic Solubility Determination.

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Detailed Step-by-Step Protocol:

- Preparation: Add an excess amount of solid **7-Bromo-4-methoxybenzoxazole** to a series of vials. The amount should be sufficient to ensure that undissolved solid remains at the end of the experiment.
- Solvent Addition: Dispense a precise volume of the desired solvent (e.g., phosphate-buffered saline pH 7.4, 0.1 M HCl, various organic solvents) into each vial.
- Equilibration: Seal the vials and place them in a shaker bath set to a constant temperature (typically 25°C or 37°C). Agitate for a period sufficient to reach equilibrium, usually 24 to 48 hours.[12]
- Phase Separation: After equilibration, remove the vials and allow them to stand to let solids settle. Separate the saturated solution from the excess solid by centrifugation followed by filtration of the supernatant through a low-binding filter (e.g., 0.22 µm PVDF). Causality Note: This dual separation step is critical to remove all particulate matter without losing the analyte due to non-specific binding to the filter.
- Quantification: Prepare accurate dilutions of the clear filtrate and analyze the concentration of the dissolved compound using a validated analytical method, typically HPLC-UV.

Analytical Method for Quantification

A robust HPLC method is required to accurately measure the concentration of the dissolved compound.

Starting HPLC-UV Method Parameters:

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Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% to 95% B over 10 minutes, hold for 2 min, re-equilibrate
Flow Rate	1.0 mL/min
Detection	UV, scan for λmax (estimated 250-300 nm)
Injection Vol.	10 µL

Data Presentation: Solubility Profile

The results should be compiled into a clear table to facilitate comparison across different solvent systems.

Table 1: Solubility of **7-Bromo-4-methoxybenzoxazole** in Various Solvents

Solvent System	Temperature (°C)	Measured Solubility (µg/mL)	Measured Solubility (µM)
0.1 M HCl (pH ~1.2)	25		
Phosphate Buffer (pH 7.4)	25		
Water	25		
Dimethyl Sulfoxide (DMSO)	25		
Ethanol	25		

Part 2: A Framework for Stability Assessment

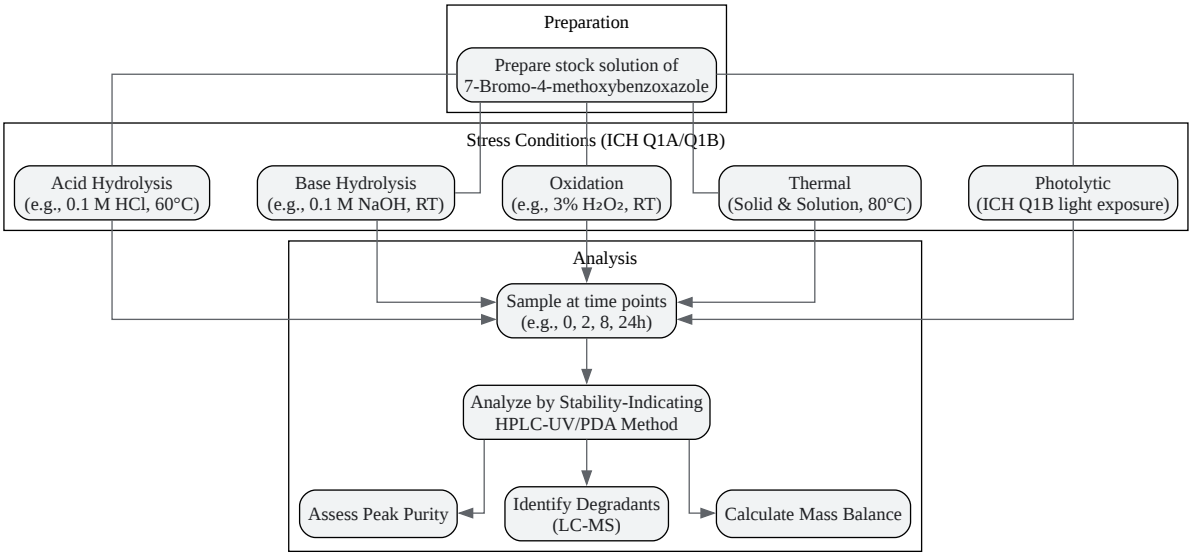
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Understanding a molecule's stability is mandated by regulatory agencies and is fundamental to developing a safe and effective drug product.[13][14][15][16] The primary tool for this is the forced degradation study, which deliberately exposes the compound to harsh conditions to identify potential degradation pathways and products.[17][18][19][20]

Core Protocol: Forced Degradation (Stress Testing)

Forced degradation studies are designed to accelerate the degradation process to generate a degradation profile that might be seen over a much longer period under normal storage conditions.[18] The goal is to achieve a target degradation of 5-20%.

Experimental Workflow for Forced Degradation Studies



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Caption: Workflow for Stability and Forced Degradation Studies.

Detailed Step-by-Step Protocol:

- Stock Solution: Prepare a stock solution of **7-Bromo-4-methoxybenzoxazole** in a suitable solvent (e.g., 50:50 acetonitrile:water) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:
  - Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and heat (e.g., at 60°C).
  - Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and keep at room temperature.
  - Oxidation: Mix the stock solution with 3% H_2O_2 and keep at room temperature.
  - Thermal: Expose both the solid powder and the stock solution to dry heat (e.g., 80°C).
  - Photostability: Expose the solid and solution to controlled light exposure as per ICH Q1B guidelines.
- Time Points: Withdraw aliquots at various time points (e.g., 0, 2, 8, 24 hours). Neutralize the acid and base samples before analysis.
- Analysis: Analyze all samples using a stability-indicating HPLC method. The method should be capable of separating the main peak from all degradant peaks.
  - Self-Validating System: A photodiode array (PDA) detector is essential to assess peak purity across the entire peak, ensuring no co-eluting impurities. LC-MS analysis of the stressed samples should be performed to obtain the mass of the degradation products, which is the first step in their structural elucidation.

Data Presentation: Forced Degradation Summary

A summary table is crucial for reporting the outcomes of the stress testing.

Table 2: Summary of Forced Degradation Studies for **7-Bromo-4-methoxybenzoxazole**

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Stress Condition	Conditions	% Degradation	No. of Degradants	RRT of Major Degradants	Mass Balance (%)
Acid Hydrolysis	0.1 M HCl, 60°C, 24h				
Base Hydrolysis	0.1 M NaOH, RT, 24h				
Oxidative	3% H_2O_2, RT, 24h				
Thermal (Solid)	80°C, 72h				
Photolytic (Solution)	ICH Q1B specified light exposure				

RRT = Relative Retention Time

Conclusion

This guide outlines a robust, first-principles approach to characterizing the solubility and stability of **7-Bromo-4-methoxybenzoxazole**. By integrating predictive chemical knowledge with field-proven, standards-compliant experimental protocols, researchers can systematically build a comprehensive physicochemical profile of this novel molecule. The provided workflows for solubility determination via the shake-flask method and stability assessment through forced degradation studies offer a validated pathway to generate the critical data needed for advancing drug development programs. The emphasis on causality and self-validating analytical systems ensures the generation of trustworthy and high-quality scientific data.

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